

An In-depth Technical Guide to Myxol and its Glycosidic Derivatives

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Compound of Interest

Compound Name: **Myxol**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the carotenoid **myxol** and its prominent glycosidic derivative, myxoxanthophyll. It covers their chemical properties, biosynthetic pathways, biological activities, and potential applications in drug development. This document is intended to serve as a valuable resource for researchers and professionals working in the fields of natural product chemistry, pharmacology, and drug discovery.

Introduction to Myxol and Myxoxanthophyll

Myxol is a monocyclic xanthophyll, a type of carotenoid pigment.^[1] Its glycosidic derivatives, collectively known as myxoxanthophylls, are predominantly found in cyanobacteria, where they play roles in the photosynthetic apparatus and contribute to the organism's vibrant color.^[1] The sugar moiety attached to **myxol** can vary, with rhamnose, fucose, and dimethyl-fucose being common examples.^[2] Myxoxanthophyll is crucial for maintaining the normal cell wall structure and thylakoid organization in cyanobacteria like *Synechocystis*.^[1]

Chemical Structure and Physicochemical Properties

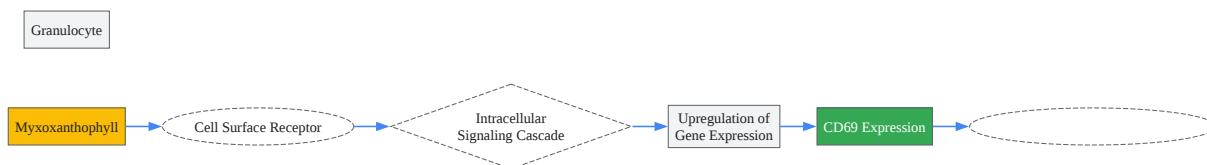
Myxol is a tetraterpenoid with a complex structure featuring a hydroxylated cyclohexene ring and a long polyene chain with multiple conjugated double bonds. Myxoxanthophyll is formed by the glycosylation of **myxol**, typically at the 2'-hydroxyl group.^[1]

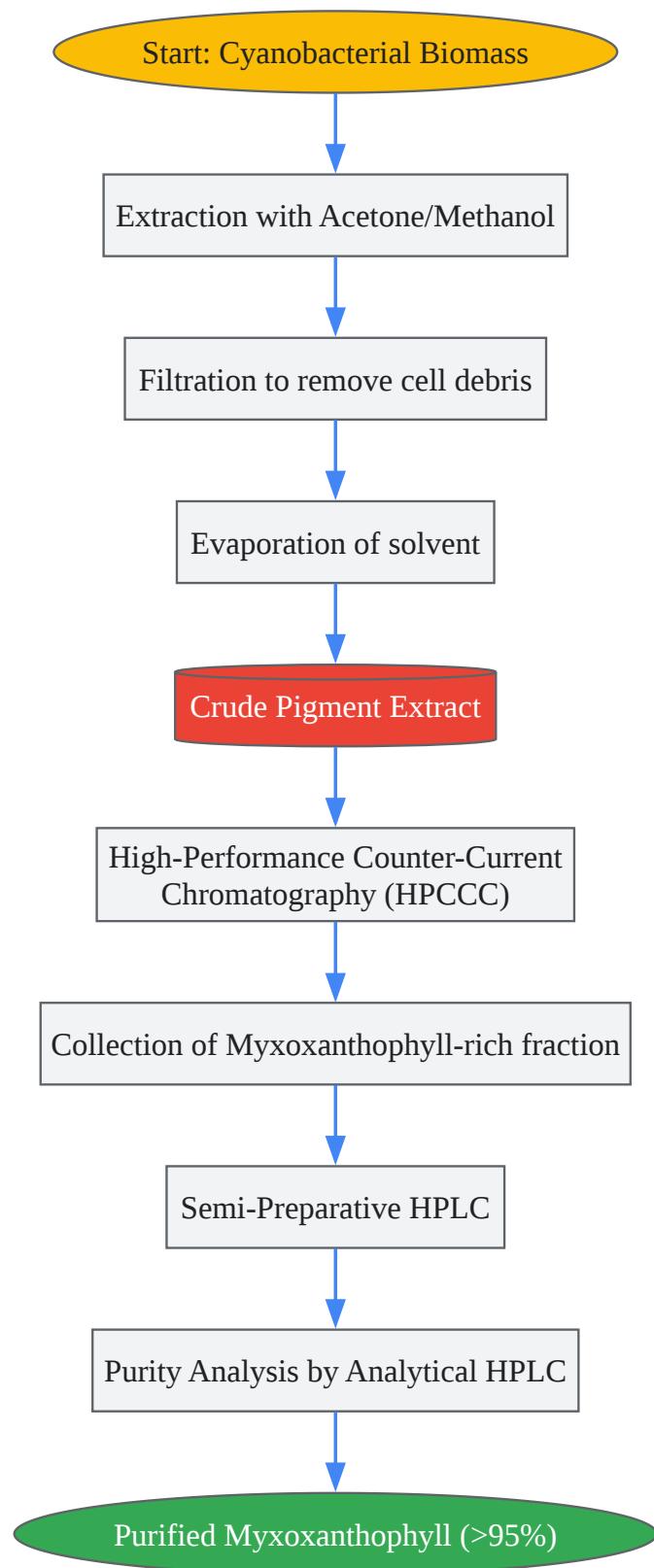
Table 1: Physicochemical Properties of **Myxol** and Myxoxanthophyll

Property	Myxol	Myroxanthophyll (Myxol-2'-fucoside)
Molecular Formula	C40H56O3	C46H66O7
Molar Mass	584.88 g/mol	747.0 g/mol
Appearance	Yellowish Pigment	Yellowish Pigment
Solubility	Soluble in organic solvents like methanol, ethanol, and acetone.	Soluble in polar organic solvents.
UV-Vis Absorption Maxima (in Methanol)	~450, 478, 509 nm	~478 nm

Biosynthesis of Myroxanthophyll

The biosynthesis of myroxanthophyll in cyanobacteria is a multi-step enzymatic process that begins with the common carotenoid precursor, lycopene. The pathway involves a series of hydroxylation, cyclization, and glycosylation reactions catalyzed by specific enzymes.



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